

Personal protective equipment for handling 1-(3-Bromo-2-fluorophenyl)ethanol

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Compound of Interest

Compound Name: 1-(3-Bromo-2-fluorophenyl)ethanol

Cat. No.: B580442

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Essential Safety and Handling Guide for 1-(3-Bromo-2-fluorophenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling, storage, and disposal of **1-(3-Bromo-2-fluorophenyl)ethanol**. Adherence to these procedures is essential to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **1-(3-Bromo-2-fluorophenyl)ethanol** is not readily available, data from structurally similar compounds such as (R)-1-(2-Bromophenyl)ethanol, 1-(4-Bromophenyl)ethanol, and 1-(2-Fluorophenyl)ethanol indicate that this compound should be handled with caution.[\[1\]](#)[\[2\]](#)[\[3\]](#) Potential hazards include:

- Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[2\]](#)
- Causes skin irritation and serious eye irritation.[\[1\]](#)[\[2\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

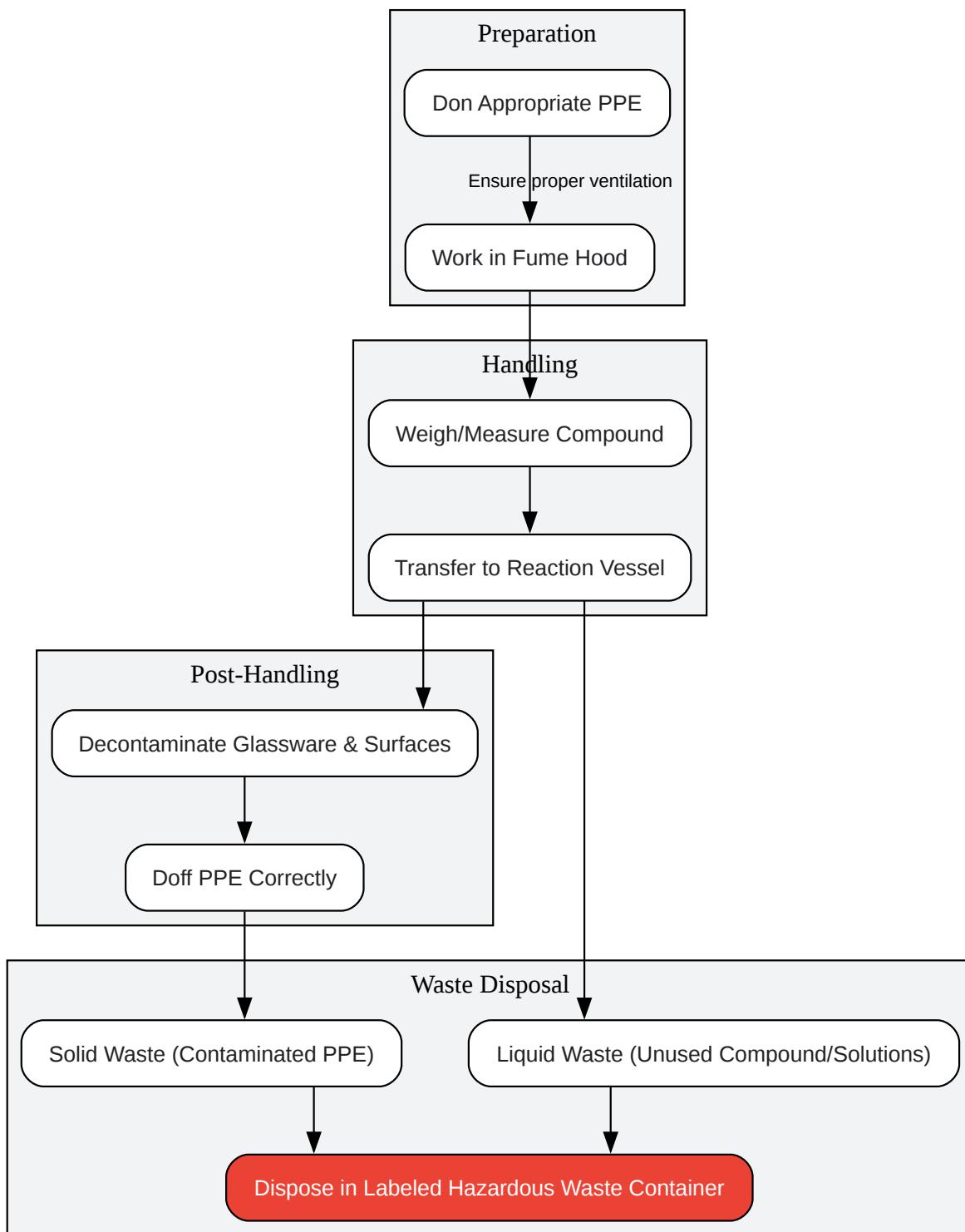
The following table summarizes the recommended personal protective equipment (PPE) to be used when handling this compound.

Body Part	Personal Protective Equipment (PPE)	Specifications and Rationale
Eyes/Face	Safety Goggles and Face Shield	Safety goggles with a snug fit are crucial to prevent chemical splashes from entering the eyes. [4] A face shield provides an additional layer of protection for the entire face. [4]
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended for protection against a wide range of chemicals. [4] [5] Gloves must be inspected before use and changed immediately if contaminated. [6]
Body	Chemical-Resistant Laboratory Coat or Coveralls	A lab coat or coveralls made of a chemical-resistant material like Tyvek or PVC should be worn to protect against splashes and spills. [4] Ensure clothing provides full body coverage. [4]
Respiratory	Fume Hood or Respirator	All handling of 1-(3-Bromo-2-fluorophenyl)ethanol should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors. [7] [8] If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges should be used. [9] [10]

Feet	Closed-Toe, Chemical-Resistant Shoes	Protects feet from spills and falling objects. [4]
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Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and environmental protection.



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Workflow for handling and disposal of **1-(3-Bromo-2-fluorophenyl)ethanol**.

Step-by-Step Handling and Disposal Procedures

Handling:

- Preparation: Before handling the compound, ensure you are wearing all the required PPE as outlined in the table above.[4][6] All work should be conducted in a properly functioning chemical fume hood to ensure adequate ventilation.[8]
- Weighing and Transfer: Carefully weigh or measure the required amount of **1-(3-Bromo-2-fluorophenyl)ethanol**. Avoid generating dust or aerosols.[6] Transfer the compound to the reaction vessel within the fume hood.
- Storage: Keep the container tightly closed when not in use.[1][8] Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[1][8]

Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][11] Seek immediate medical attention.[1][11]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[1][2] Seek medical attention if irritation persists.[1][11]
- Inhalation: Remove the victim to fresh air.[1][2] If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting.[8] Clean mouth with water and seek immediate medical attention.[1]

Spill Management:

- Evacuate non-essential personnel from the area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material.
- Collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[1]

- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Disposal:

- All waste, including contaminated PPE and unused material, is considered hazardous.[\[1\]](#)
- Dispose of all waste in clearly labeled, sealed containers for hazardous chemical waste.[\[1\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#) Do not dispose of down the drain.[\[6\]](#)

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